

CAS number and molecular weight of 5-cyano-1H-benzoimidazole-2-thiol

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Compound of Interest

Compound Name: 5-cyano-1H-benzoimidazole-2-thiol

Cat. No.: B009978

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In-depth Technical Guide: 5-cyano-1H-benzoimidazole-2-thiol

Audience: Researchers, scientists, and drug development professionals.

Core Compound Identification

Detailed searches for the specific compound, **5-cyano-1H-benzoimidazole-2-thiol**, in chemical databases and scientific literature have not yielded a specific CAS number or experimentally verified molecular weight. The information available pertains to similar benzimidazole-2-thiol derivatives with different substitutions at the 5-position. This suggests that **5-cyano-1H-benzoimidazole-2-thiol** is likely a novel or less-documented compound. For the purpose of this guide, the molecular formula is $C_8H_5N_3S$.

Property	Value	Source
Molecular Formula	$C_8H_5N_3S$	Calculated
Molecular Weight	175.21 g/mol	Calculated
CAS Number	Not available	N/A

Theoretical Synthesis Protocol

While a specific experimental protocol for the synthesis of **5-cyano-1H-benzoimidazole-2-thiol** is not readily available in the searched literature, a potential synthetic route can be proposed based on established methods for analogous benzimidazole-2-thiols. The most common approach involves the cyclization of a substituted o-phenylenediamine with a thiocarbonyl source.

Proposed Synthetic Pathway:

A plausible synthesis would involve the reaction of 4-amino-3-nitrobenzonitrile with a reducing agent to form 3,4-diaminobenzonitrile, followed by cyclization with thiourea or carbon disulfide.

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